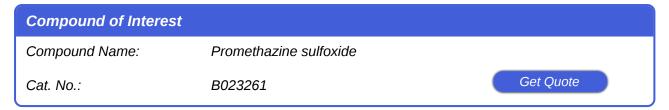


Toxicological Profile of Promethazine Sulfoxide: An In-depth Technical Guide

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document provides a comprehensive overview of the current publicly available toxicological information for **promethazine sulfoxide**. It is important to note that specific quantitative toxicity data, such as LD50 and IC50 values, for **promethazine sulfoxide** are not readily available in the public domain. Much of the information presented herein is extrapolated from data on the parent compound, promethazine, and other related phenothiazine derivatives. Therefore, this guide should be used for informational and research purposes, and any experimental work should be preceded by a thorough, independent literature search and appropriate safety assessments.

Introduction

Promethazine sulfoxide is the primary metabolite of promethazine, a first-generation antihistamine with sedative, antiemetic, and anticholinergic properties.[1][2][3][4] Promethazine undergoes extensive hepatic metabolism, with sulfoxidation being a major biotransformation pathway.[1] Given that metabolites can sometimes exhibit their own toxicological profiles, understanding the safety of promethazine sulfoxide is crucial for a complete risk assessment of promethazine. This technical guide synthesizes the available information on the toxicological profile of promethazine sulfoxide, including its metabolism, potential mechanisms of toxicity, and general safety information.



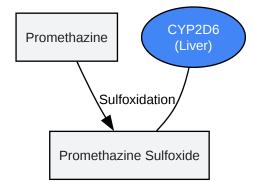
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Metabolism of Promethazine to Promethazine Sulfoxide

Promethazine is principally metabolized in the liver by the cytochrome P450 enzyme system. The formation of **promethazine sulfoxide** is primarily catalyzed by the CYP2D6 isozyme.[5] This metabolic conversion represents a significant route of elimination for promethazine.

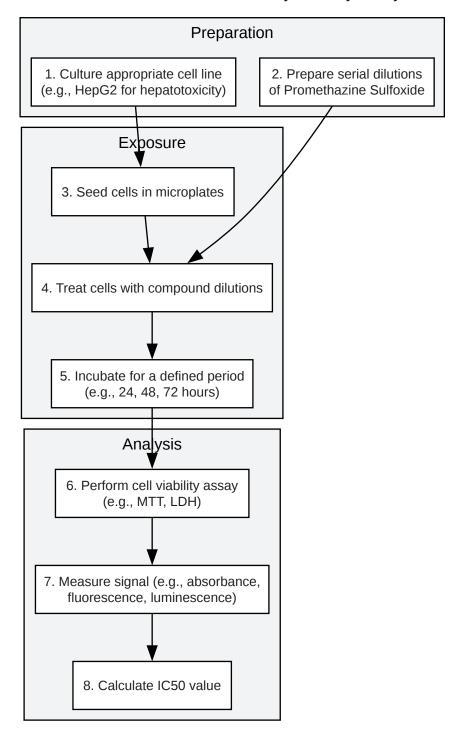


Metabolic Conversion of Promethazine





General Workflow for In Vitro Cytotoxicity Assay



with Promethazine Sulfoxide

3b. Assess cell viability

(e.g., MTT assay)



Cell Culture 1a. Culture cells in glucose-rich medium 1b. Culture cells in galactose-rich medium Treatment 2a. Treat glucose-cultured cells 2b. Treat galactose-cultured cells

Assessment

Data Analysiş

4. Compare IC50 values between glucose and galactose conditions

5. A significant decrease in IC50 in galactose medium suggests mitochondrial toxicity

with Promethazine Sulfoxide

3a. Assess cell viability

(e.g., MTT assay)

Workflow for Mitochondrial Toxicity Screening

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